

A Comprehensive Technical Guide to 4-Biphenylsulfonic Acid: Safety, Handling, and Emergency Protocols

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: 4-Biphenylsulfonic acid

Cat. No.: B146851

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a detailed overview of the safety data, handling precautions, and emergency procedures for **4-Biphenylsulfonic acid** (CAS No: 2113-68-0). The information is compiled and presented to ensure the safe and effective use of this compound in research and development settings.

Hazard Identification and Classification

4-Biphenylsulfonic acid is classified as a hazardous substance. It is crucial to understand its potential risks to ensure the implementation of appropriate safety measures. The primary hazards are summarized below.

According to the Globally Harmonized System of Classification and Labelling of Chemicals (GHS), **4-Biphenylsulfonic acid** is classified as follows:

- Acute toxicity, Oral (Category 4), H302: Harmful if swallowed.[1][2][3]
- Skin Corrosion/Irritation (Category 1B/2): Causes severe skin burns and eye damage or causes skin irritation.[4][5][6][7]
- Serious Eye Damage/Eye Irritation (Category 1/2A): Causes serious eye damage or causes serious eye irritation.[1][2][3][4][8]

- Specific target organ toxicity — Single exposure (Category 3), Respiratory system: May cause respiratory irritation.[4][5]

GHS Label Elements:

- Pictogram:
 - Corrosion
 - Exclamation mark
- Signal Word: Danger or Warning[1][2][6]
- Hazard Statements:
 - H302: Harmful if swallowed.[1][2][3]
 - H314: Causes severe skin burns and eye damage.[6][7]
 - H315: Causes skin irritation.[4]
 - H319: Causes serious eye irritation.[1][2][3][4][8]
 - H335: May cause respiratory irritation.[4]
- Precautionary Statements:
 - Prevention: P260, P261, P264, P270, P271, P280[1][4][5][6]
 - Response: P301+P312, P301+P330+P331, P302+P352, P303+P361+P353, P304+P340, P305+P351+P338, P310, P332+P313, P337+P313, P362[1][4][5][6]
 - Storage: P403+P233, P405[5][6][7]
 - Disposal: P501[1][5][6]

Physical and Chemical Properties

A summary of the key physical and chemical properties of **4-Biphenylsulfonic acid** is presented in the table below.

Property	Value
Molecular Formula	C12H10O3S[2][3][6]
Molecular Weight	234.27 g/mol [2][3]
Appearance	White to off-white solid/crystalline powder[3][7]
Melting Point	135-140 °C[3][7]
Water Solubility	Soluble[3][7][9]
Density	~1.3 g/cm ³ [3][9]

Safe Handling and Storage Protocols

Proper handling and storage of **4-Biphenylsulfonic acid** are paramount to prevent exposure and ensure a safe laboratory environment.

Engineering Controls

- Work should be conducted in a well-ventilated area, preferably within a chemical fume hood. [1][5]
- Ensure that eyewash stations and safety showers are readily accessible and in close proximity to the workstation.[5][8]

Personal Protective Equipment (PPE)

A comprehensive range of PPE must be worn when handling this chemical:

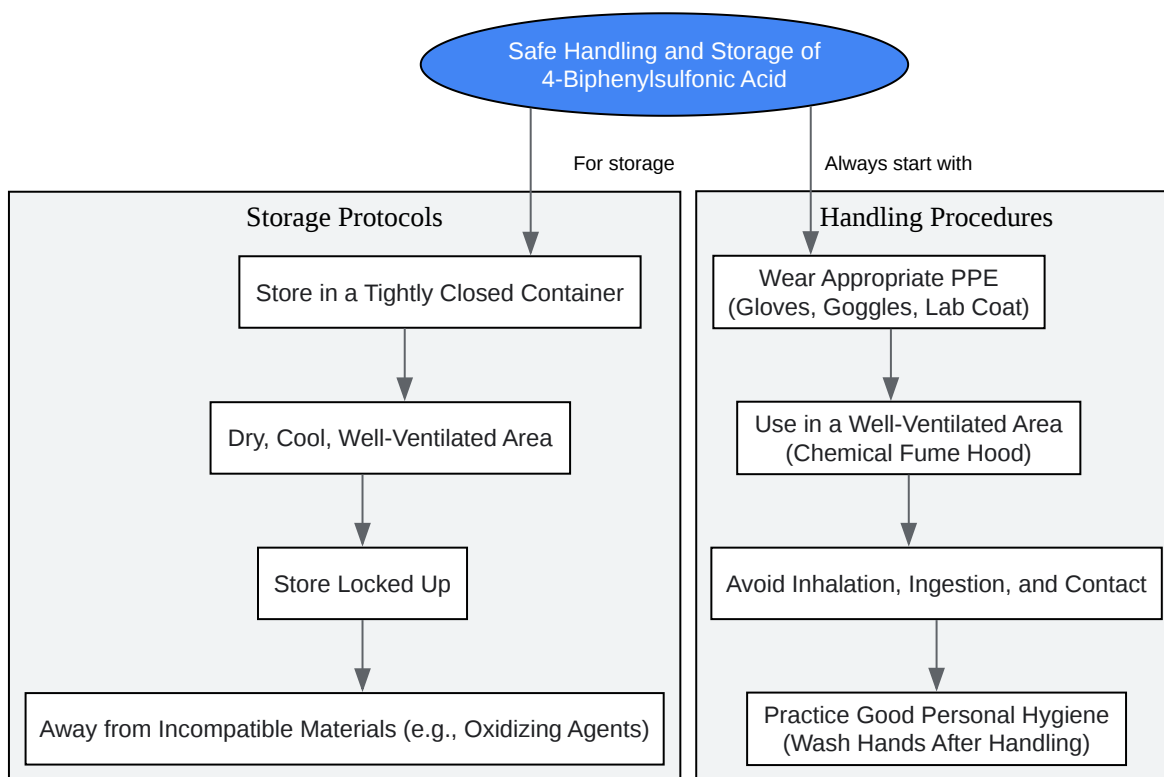
PPE Type	Specification
Eye/Face Protection	Wear tightly fitting safety goggles or chemical safety goggles conforming to EN166 (EU) or NIOSH (US) standards. A face shield may also be necessary. [1] [5] [8]
Skin Protection	Wear impervious, chemical-resistant gloves (e.g., nitrile rubber). Wear protective clothing to prevent skin contact. [1] [3] [5] [8]
Respiratory Protection	If dusts are generated or exposure limits are exceeded, use a full-face respirator with a particle filter. [1] [4] [5]

Handling Procedures

- Avoid contact with skin, eyes, and clothing.[\[1\]](#)[\[8\]](#)[\[10\]](#)
- Avoid breathing dust or aerosols.[\[1\]](#)[\[4\]](#)[\[10\]](#)
- Wash hands thoroughly after handling.[\[1\]](#)[\[4\]](#)[\[5\]](#)
- Do not eat, drink, or smoke in areas where the chemical is handled.[\[1\]](#)
- Use non-sparking tools and take measures to prevent the build-up of electrostatic charge.[\[1\]](#)[\[10\]](#)

Storage Conditions

- Store in a tightly closed container.[\[1\]](#)[\[5\]](#)[\[10\]](#)
- Keep in a dry, cool, and well-ventilated place.[\[5\]](#)[\[10\]](#)
- Store locked up.[\[5\]](#)[\[7\]](#)
- Incompatible Materials: Oxidizing agents.[\[5\]](#)



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Caption: Workflow for Safe Handling and Storage of **4-Biphenylsulfonic Acid**.

First-Aid Measures

In the event of exposure, immediate and appropriate first-aid is critical.

Exposure Route	First-Aid Protocol
Inhalation	Move the person to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Seek immediate medical attention. [1] [4] [5]
Skin Contact	Immediately flush skin with plenty of water for at least 15 minutes while removing contaminated clothing and shoes. Seek immediate medical attention. [4] [5] [10]
Eye Contact	Immediately rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing for at least 15 minutes. Seek immediate medical attention/call an ophthalmologist. [1] [4] [5] [10]
Ingestion	Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention. [1] [4] [5]

Accidental Release Measures

In the case of a spill, follow these emergency procedures to mitigate the hazard.

Personal Precautions

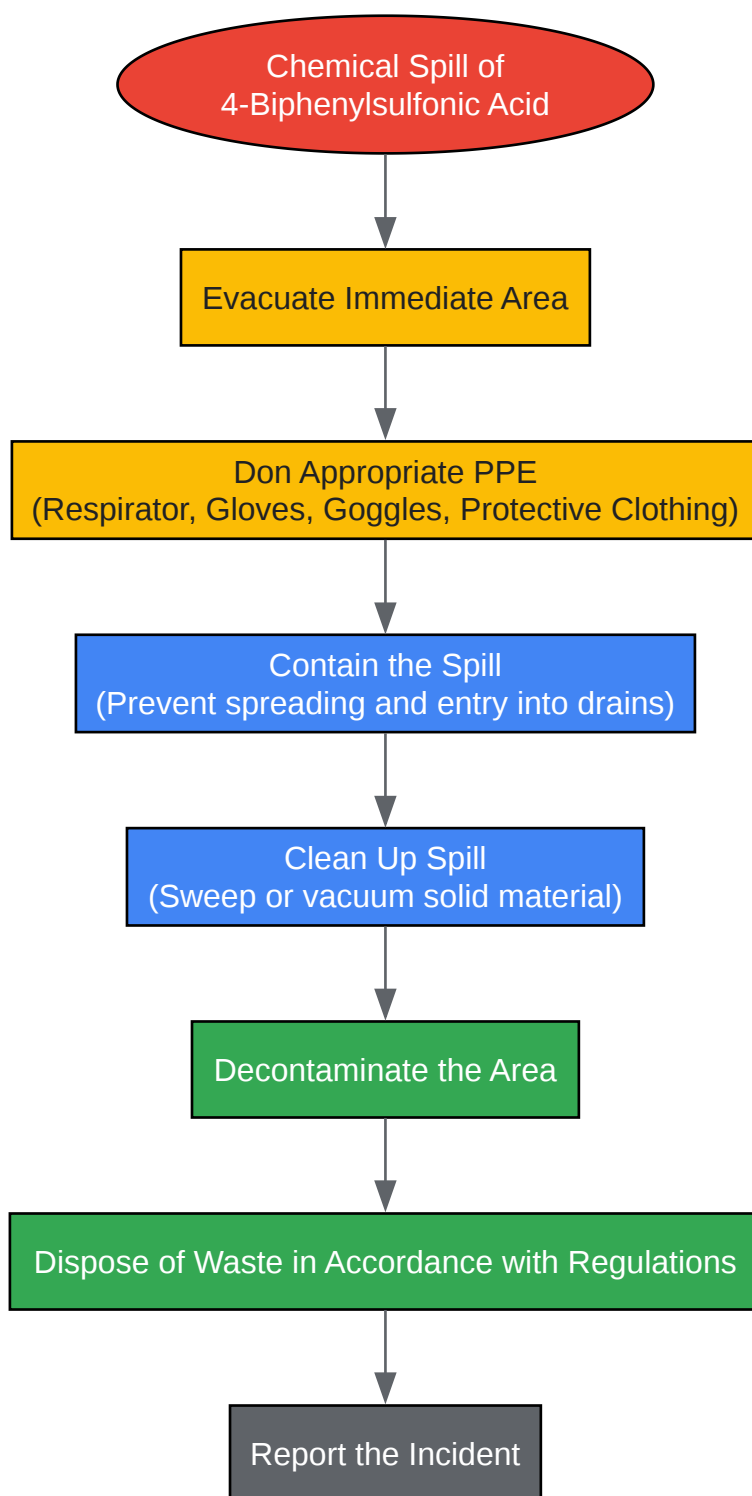
- Evacuate personnel to a safe area.
- Wear appropriate personal protective equipment (PPE) as outlined in Section 3.2.
- Avoid breathing dust and contact with the spilled material.[\[4\]](#)

Environmental Precautions

- Prevent the material from entering drains, sewers, or waterways.[\[4\]](#)[\[8\]](#)[\[10\]](#)

Methods for Cleaning Up

- For small spills, carefully sweep up or vacuum the material and place it into a suitable, labeled container for disposal.[\[5\]](#)[\[10\]](#)
- Avoid generating dust.[\[1\]](#)[\[4\]](#)
- For large spills, contain the spill and collect the material.
- Clean the affected area thoroughly with a suitable cleaning agent.



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Caption: Emergency Workflow for a Chemical Spill of **4-Biphenylsulfonic Acid**.

Toxicological Information

Limited toxicological data is available for **4-Biphenylsulfonic acid**. The available information primarily pertains to its acute effects.

Toxicity Endpoint	Result
Acute Oral Toxicity	Category 4 (Harmful if swallowed)[1][2][3]
Skin Corrosion/Irritation	Causes severe skin burns and eye damage or causes skin irritation[4][5][6][7]
Serious Eye Damage/Irritation	Causes serious eye damage or causes serious eye irritation[1][2][3][4][8]
Respiratory Irritation	May cause respiratory irritation[4][5]
Carcinogenicity, Mutagenicity, Reproductive Toxicity	No data available

Ecological Information

There is limited data available regarding the ecological effects of **4-Biphenylsulfonic acid**. [1] [11] It is advised to prevent its release into the environment. [4][8][10]

Disposal Considerations

Dispose of **4-Biphenylsulfonic acid** and its container in accordance with local, regional, and national regulations. [1][5] The material should be disposed of at an appropriate treatment and disposal facility. [1]

Transport Information

4-Biphenylsulfonic acid may be regulated for transport. Consult the relevant transportation regulations (e.g., DOT, IATA, IMDG) for specific requirements. It may be classified under UN numbers for corrosive solids, acidic, organic, n.o.s.

This guide is intended to provide comprehensive safety and handling information for **4-Biphenylsulfonic acid**. It is not exhaustive and should be used in conjunction with the full Safety Data Sheet (SDS) provided by the supplier and internal institutional safety protocols. Always prioritize safety and handle all chemicals with the utmost care.

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